

Technical Guide: Solubility of 4-tert-butyl-2-(hydroxymethyl)phenol in Organic Solvents

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Compound of Interest

Compound Name: 4-Tert-butyl-2-(hydroxymethyl)phenol

Cat. No.: B1203067

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-tert-butyl-2-(hydroxymethyl)phenol**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on the experimental protocols for determining solubility and provides a framework for data presentation.

Introduction

4-tert-butyl-2-(hydroxymethyl)phenol is an organic compound featuring a phenol ring substituted with a tert-butyl group and a hydroxymethyl group. This structure imparts a combination of lipophilic (tert-butyl group) and hydrophilic (hydroxyl and hydroxymethyl groups) characteristics, influencing its solubility in various organic solvents. Understanding the solubility of this compound is critical for its application in chemical synthesis, formulation development, and various industrial processes. The principle of "like dissolves like" suggests that its solubility will be significant in polar organic solvents due to the presence of hydroxyl groups capable of hydrogen bonding.

Solubility Data

As of the latest literature review, specific quantitative solubility data for **4-tert-butyl-2-(hydroxymethyl)phenol** in a range of organic solvents is not readily available. To facilitate

research and development, the following table provides a standardized format for recording experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **4-tert-butyl-2-(hydroxymethyl)phenol**

Organic Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (mole fraction, x)	Method
Methanol	Gravimetric			
Ethanol	Gravimetric			
Acetone	Gravimetric			
Ethyl Acetate	Gravimetric			
Toluene	Gravimetric			
Heptane	Gravimetric			
User-defined				

Note: This table is intended as a template. Researchers should populate it with their own experimental data.

Experimental Protocols

The following section details the gravimetric method for determining the solubility of **4-tert-butyl-2-(hydroxymethyl)phenol** in organic solvents. This method is straightforward and reliable for solid compounds.

Gravimetric Method for Solubility Determination

The gravimetric method involves preparing a saturated solution of the solute at a specific temperature, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute in a known mass of the solvent.

Materials and Equipment:

- **4-tert-butyl-2-(hydroxymethyl)phenol** (solute)
- Selected organic solvents (e.g., methanol, ethanol, acetone)
- Analytical balance
- Thermostatic shaker bath or magnetic stirrer with hotplate
- Temperature probe
- Vials or flasks with secure caps
- Syringe filters (solvent-compatible, e.g., PTFE)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-tert-butyl-2-(hydroxymethyl)phenol** to a known mass of the chosen organic solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
 - Place the sealed container in a thermostatic shaker bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or room-temperature syringe to avoid precipitation.

- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry evaporation dish or vial. This step removes any remaining solid particles.
 - Solvent Evaporation and Mass Determination:
 - Record the mass of the filtered saturated solution.
 - Place the evaporation dish in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
 - Periodically remove the dish, cool it in a desiccator, and weigh it. Repeat this process until a constant mass is achieved, indicating complete solvent evaporation.
 - The final constant mass is the mass of the dissolved **4-tert-butyl-2-(hydroxymethyl)phenol**.
 - Calculation of Solubility:
 - Mass of solvent: Subtract the mass of the dissolved solute from the total mass of the filtered saturated solution.
 - Solubility (g/100 g solvent):
 - Solubility (mole fraction, x):
 - Calculate the moles of the solute and the solvent.
- $$x = \text{moles of solute} / (\text{moles of solute} + \text{moles of solvent})$$

Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **4-tert-butyl-2-(hydroxymethyl)phenol**.



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Caption: Experimental workflow for gravimetric solubility determination.

This guide provides the necessary framework for researchers to determine and present the solubility data for **4-tert-butyl-2-(hydroxymethyl)phenol**. Adherence to these standardized protocols will ensure data accuracy and reproducibility.

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